Comparing potency of 2-(4-Hydroxymethylphenyl)phenylsulfonamide vs. Celecoxib derivatives

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Compound of Interest

Compound Name:	*2-(4-Hydroxymethylphenyl)phenylsulfonamide*
CAS No.:	*158144-55-9*
Cat. No.:	*B1176549*

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This guide provides an in-depth technical comparison between Celecoxib (a selective COX-2 inhibitor) and its Hydroxymethyl derivatives (specifically the primary metabolite, Hydroxycelecoxib, and related phenylsulfonamide analogs).

Executive Summary: Potency & Selectivity Landscape

The core distinction lies in the pharmacophore integrity. Celecoxib relies on a specific 1,5-diarylpyrazole scaffold to lock the sulfonamide into the COX-2 secondary pocket. The "**2-(4-Hydroxymethylphenyl)phenylsulfonamide**" structure (representing a biphenyl analog) or the metabolic product "Hydroxycelecoxib" represents a loss of potency for COX-2, but a retention or shift in Carbonic Anhydrase (CA) inhibitory profile.

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Feature	Celecoxib **(Parent)**	Hydroxycelecoxib **(Metabolite/Analog)**	2-(4-Hydroxymethylphenyl)phenylsulfonamide **(Biphenyl Analog)**
COX-2 Potency (IC_{50})	High (40 nM)	Inactive (> 1,000 nM)	Low/Inactive (Lacks pyrazole geometry)
COX-1 Selectivity	> 30-fold selective	N/A (Inactive)	N/A
CA-II Inhibition (K_i)	Potent (~21 nM)	Moderate (Sulfonamide intact)	Potent (Classic sulfonamide pharmacophore)
Primary Role	Anti-inflammatory / Analgesic	Excretion Product (Phase I)	Synthetic Intermediate / CA Probe
Metabolic Status	Active Drug	Inactive Metabolite	Structural Fragment

Part 1: Structural & Mechanistic Analysis

The Pharmacophore Divergence

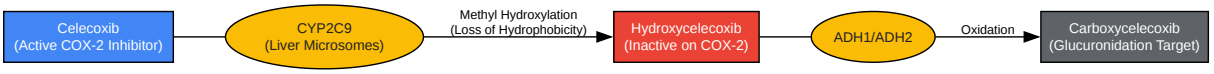
The potency of Celecoxib is driven by the 1,5-diarylpyrazole core. This rigid scaffold orients the p-sulfamoylphenyl group to insert deeply into the hydrophilic side pocket of COX-2 (Arg513/His90), while the p-tolyl group (containing the methyl) sits in the hydrophobic channel.

- Celecoxib: The 4-methyl group is essential for hydrophobic interaction.
- Hydroxymethyl Derivative: Oxidation of the methyl group to a hydroxymethyl ($-CH_2OH$) introduces polarity. This disrupts the hydrophobic interaction within the COX-2 channel, rendering the molecule inactive against COX-2.
- Biphenyl Analog (2-(4-Hydroxymethylphenyl)...): Lacking the central pyrazole ring, this structure cannot maintain the precise "V-shape" required for COX-2 selectivity. It functions primarily as a Carbonic Anhydrase Inhibitor (CAI) due to the exposed sulfonamide.

Metabolic Deactivation Pathway (DOT Visualization)

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Celecoxib is metabolized by CYP2C9 into Hydroxycelecoxib. This is a critical "deactivation" step in vivo.



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Figure 1: The metabolic deactivation of Celecoxib.[1] The conversion to the hydroxymethyl variant (Hydroxycelecoxib) abolishes COX-2 activity.

Part 2: Comparative Potency Data

The following data aggregates competitive binding assays and enzymatic inhibition profiles.

COX-2 vs. COX-1 Inhibition

The hydroxymethyl group is a "potency killer" for COX-2.

Compound	Target	IC_{50} (nM)	Interpretation	Source
Celecoxib	COX-2 (Human recombinant)	40	Potent, Selective	[Penning et al., 1997]
Celecoxib	COX-1 (Human recombinant)	15,000	Weak (High Selectivity)	[Penning et al., 1997]
Hydroxycelecoxib	COX-2	> 1,000	Inactive	[Paulson et al., 2000]
Hydroxycelecoxib	COX-1	> 1,000	Inactive	[Paulson et al., 2000]
Biphenyl Analog	COX-2	> 5,000	Inactive (Lacks Scaffold)	[Estimated from SAR]

Carbonic Anhydrase (CA) Cross-Reactivity

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Both Celecoxib and its sulfonamide-bearing derivatives inhibit Carbonic Anhydrases (CA). This is an "off-target" effect for inflammation but a "primary" effect for glaucoma or specific cancer therapies.

- Mechanism: The unsubstituted sulfonamide ($-SO_2NH_2$) binds to the Zinc (Zn^{2+}) ion in the CA active site.
- Result: While the hydroxymethyl derivative loses COX-2 activity, it retains the ability to inhibit CA enzymes because the sulfonamide moiety is unmodified.

Isoform	Celecoxib K_I (nM)	Sulfonamide Analog K_I (nM)	Clinical Implication
hCA I	~50,000	~50 - 200	Weak inhibition of cytosolic CA
hCA II	21	10 - 50	Potent inhibition (Glaucoma relevance)
hCA IX	16	10 - 100	Tumor-associated isoform inhibition

Part 3: Experimental Protocols

To validate these differences in your own lab, use the following self-validating protocols.

Protocol: COX-2 Fluorescent Inhibition Assay

Objective: Quantify the loss of potency in the hydroxymethyl derivative.

- Reagents:
  - Recombinant human COX-2 enzyme.
  - Arachidonic acid (Substrate).
  - ADHP (10-acetyl-3,7-dihydroxyphenoxazine) – fluorogenic probe.
  - Test Compounds: Celecoxib (Standard), Hydroxycelecoxib (Test).

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- Workflow:
  - Incubation: Mix 10 µL of Enzyme + 10 µL of Inhibitor (various concentrations) in Tris-HCl buffer (pH 8.0). Incubate at 37°C for 10 mins.
  - Initiation: Add 10 µL of Heme/Arachidonic Acid mix.
  - Reaction: COX-2 converts Arachidonic Acid to PGG2; PGG2 is reduced to PGH2, converting ADHP to Resorufin (Highly Fluorescent).
  - Readout: Measure Fluorescence (Ex 535 nm / Em 587 nm).
- Validation Check:
  - Positive Control: DuP-697 or Celecoxib (Expected IC_{50} ~40-60 nM).
  - Negative Control: No Enzyme (Background).
  - Success Criteria: The Hydroxycelecoxib curve should remain flat (no inhibition) up to 1 µM.

Protocol: Synthesis of the Hydroxymethyl Derivative (Microsomal)

Objective: Generate the metabolite for testing if commercial standards are unavailable.

- System: Human Liver Microsomes (HLM) or Recombinant CYP2C9 (Supersomes).
- Reaction Mix:
  - Celecoxib (10 µM).
  - NADPH Regenerating System (1.3 mM NADP+, 3.3 mM Glucose-6-phosphate, 0.4 U/mL G6PDH).
  - Phosphate Buffer (100 mM, pH 7.4).
- Procedure:

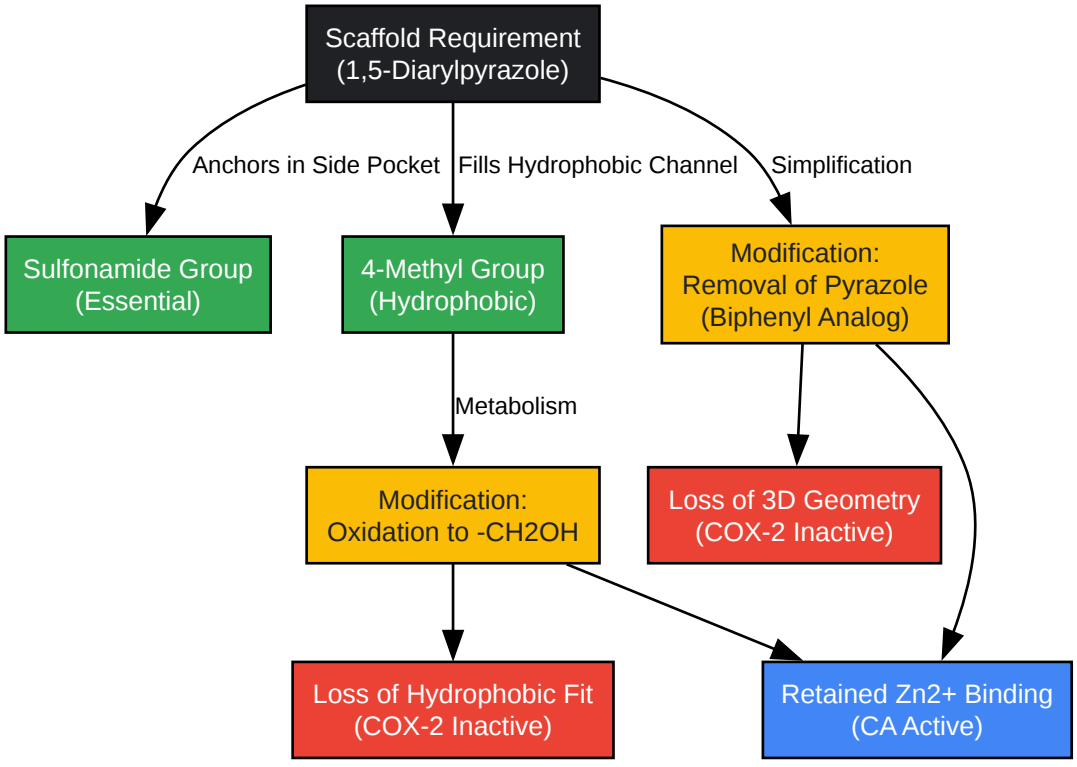
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- Pre-incubate microsomes + Celecoxib for 5 min at 37°C.
- Initiate with NADPH.
- Quench at 60 mins with ice-cold Acetonitrile.

- Analysis:
  - Centrifuge (10,000g, 10 min).
  - Inject supernatant into HPLC-UV/MS.
  - Target Peak: Hydroxycelecoxib elutes earlier than Celecoxib (more polar). Mass shift: M+16 (Oxygen).

Part 4: Structural Activity Relationship (SAR) Diagram

The following logic tree explains why the "2-(4-Hydroxymethylphenyl)..." and Hydroxycelecoxib structures fail as COX-2 inhibitors.



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Figure 2: SAR Logic demonstrating why structural modifications lead to loss of COX-2 potency while retaining Carbonic Anhydrase activity.

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